

naphazoline hydrochloride historical development and discovery

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Compound Focus: Naphazoline Hydrochloride

CAS No.: 550-99-2

Cat. No.: S536671

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Historical Development & Pharmacological Profile

The table below summarizes the key historical and pharmacological data for naphazoline:

Aspect	Details
Initial Discovery & Patent	Patented in 1934 [1].
First Medical Use	Entered medical use in 1942 [1] [2].
Discovery Context	Developed from research that combined the phenylethylamine moiety of adrenaline with the imidazole structure of histamine, which also led to the α -adrenoceptor antagonist tolazoline [3].
Primary Pharmacological Class	Imidazoline sympathomimetic; mixed α 1- and α 2-adrenergic receptor agonist [1] [2].
Mechanism of Action	Stimulates alpha adrenergic receptors in arterioles, causing vasoconstriction. This leads to decreased congestion and redness at the application site (ocular or nasal) [1] [2]. It also causes the release of norepinephrine in sympathetic nerves [2].

Aspect	Details
Initial & Common Uses	Used for severe rhinitis, allergic reactions, and to stop nosebleeds. Also used in eye drops to relieve red eye [3] [1].

Synthesis and Analytical Methods

Chemical Synthesis

The synthesis of naphazoline, as outlined in the search results, is a two-step process beginning with (1-naphthyl)acetonitrile [3]:

- Reaction with ethanol to form an iminoester intermediate.
- Heterocyclization of this intermediate with ethylenediamine yields naphazoline (2-(1-naphthylmethyl)-2-imidazoline).

Analytical Protocol

A modern analytical method for determining naphazoline HCl in eye drops and biological fluids (like rabbit aqueous humor) has been validated [4]. This method can be used for quality control and stability studies.

- **Technique:** Reverse-Phase High-Performance Liquid Chromatography with a Diode-Array Detector (RP-HPLC-DAD).
- **Column:** Hypersil ODS (5 μm , 250 x 4.6 mm i.d.).
- **Mobile Phase:** Phosphate buffer (pH 6.0) and acetonitrile in a ratio of 70:30 (v/v).
- **Flow Rate:** 1.0 mL min⁻¹.
- **Detection:** UV detection at 260.0 nm.
- **Validation:** The method was validated as per ICH guidelines, proving to be linear, accurate, precise, and robust for the simultaneous determination of naphazoline and its impurities [4].

Formulation Development and Safety

Modern Formulation Approaches

Research into advanced ocular delivery systems for naphazoline includes **in situ gelling systems** [5]. These liquid formulations undergo a sol-to-gel transition upon instillation in the eye, which can enhance ocular retention time, increase bioavailability, and reduce dosing frequency.

Adverse Effects and Contraindications

The table below outlines critical safety information:

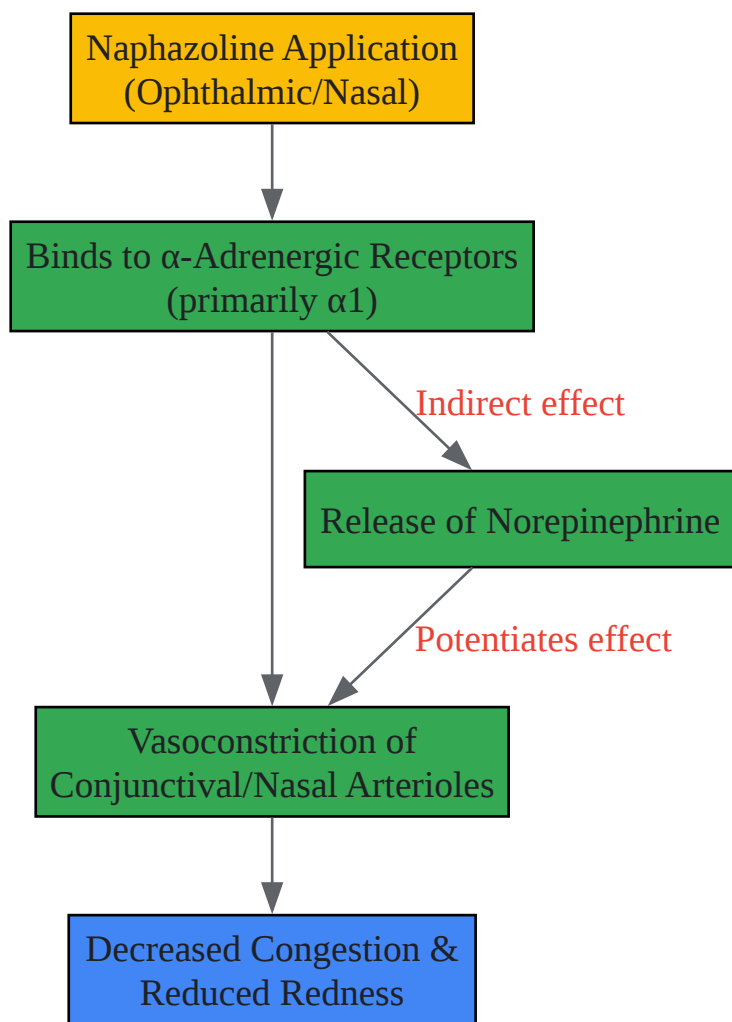
Category	Details
Common Side Effects Ophthalmic use: Transient stinging, irritation, blurred vision, mydriasis (pupil dilation), increased intraocular pressure [1]. Nasal use: Rebound congestion (rhinitis medicamentosa) with extended use [1]. Systemic Toxicity Particularly in children: CNS depression (can progress to coma), hypothermia, bradycardia [3] [2]. Important Contraindications Hypersensitivity to naphazoline; use in infants and young children; patients taking MAO inhibitors [1]. Special Population Warnings Use with caution in patients with severe cardiovascular disease, diabetes, hypertension, or hyperthyroidism [1].	

Research Gaps and Note on Information

It is important to note that the search results lacked:

- Detailed experimental protocols for early key experiments.
- Quantitative data on pharmacokinetics (e.g., exact half-life, volume of distribution) and comprehensive pre-clinical data.
- In-depth information on the signaling pathways involved.

The mechanism of action of naphazoline can be summarized as follows. It acts primarily as a vasoconstrictor on alpha-adrenergic receptors in the conjunctival and nasal arterioles [1] [2].



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References

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4. Determination of naphazoline HCl, pheniramine maleate ... [pubs.rsc.org]

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